

Physical and chemical properties of 5-Phenyl-4E-pentenol

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Compound of Interest

Compound Name: 5-Phenyl-4E-pentenol

Cat. No.: B7852498

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An In-depth Technical Guide to the Physical and Chemical Properties of **5-Phenyl-4E-pentenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Phenyl-4E-pentenol, with the CAS number 13159-16-5, is a chemical compound of interest in various research and development applications.[1][2] Notably, it serves as a product of the peroxidase-catalyzed reduction of PPHP and is utilized as a fluorescent dye.[3][4] Its properties make it valuable for determining the kinetic characteristics of both heme-containing and non-heme peroxidases and for assessing the capacity of oxidative compounds to act as substrates for peroxidase reduction.[3][4] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and relevant applications.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **5-Phenyl-4E-pentenol** are summarized in the table below, providing a clear reference for laboratory and research settings.

Property	Value
Molecular Formula	C11H14O ^{[1][2][5][6][7]}
Molecular Weight	162.232 g/mol ^{[1][2][6]}
CAS Number	13159-16-5 ^{[1][2][5][6][7]}
Boiling Point	279.3°C at 760 mmHg ^{[1][7]}
Density	1.008 g/cm ³ ^{[1][7]}
Flash Point	122.5°C ^{[1][7]}
Vapor Pressure	0.00193 mmHg at 25°C ^{[1][7]}
LogP	2.47230 ^[1]
Hydrogen Bond Donor Count	1 ^[1]
Hydrogen Bond Acceptor Count	1 ^[1]
Rotatable Bond Count	4 ^[1]
Exact Mass	162.104465066 ^[1]
Complexity	123 ^[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **5-Phenyl-4E-pentenol** are crucial for its application in research.

Synthesis Protocols

Several synthetic routes for **5-Phenyl-4E-pentenol** have been reported. Below are two common methods:

- Reduction of (4E)-5-phenyl-4-pentenoic acid:
 - Reagent: Lithium aluminium tetrahydride (LiAlH4).
 - Solvent: Tetrahydrofuran (THF).

- Procedure: The reaction is conducted under an inert atmosphere. (4E)-5-phenyl-4-pentenoic acid is dissolved in THF, and LiAlH4 is slowly added. The mixture is stirred until the reaction is complete.
- Yield: This method has a reported reference yield of 100.0%.[\[1\]](#)
- Reduction of (E)-ethyl 5-phenylpent-4-enoate:
 - Reagent: Diisobutylaluminium hydride (DIBAL-H).
 - Solvent: Tetrahydrofuran (THF) and dichloromethane.
 - Procedure: The reaction is carried out at -78°C for 4 hours. (E)-ethyl 5-phenylpent-4-enoate is dissolved in the solvent mixture, and DIBAL-H is added dropwise.
 - Yield: A reference yield of 100.0% has been reported for this protocol.[\[1\]](#)

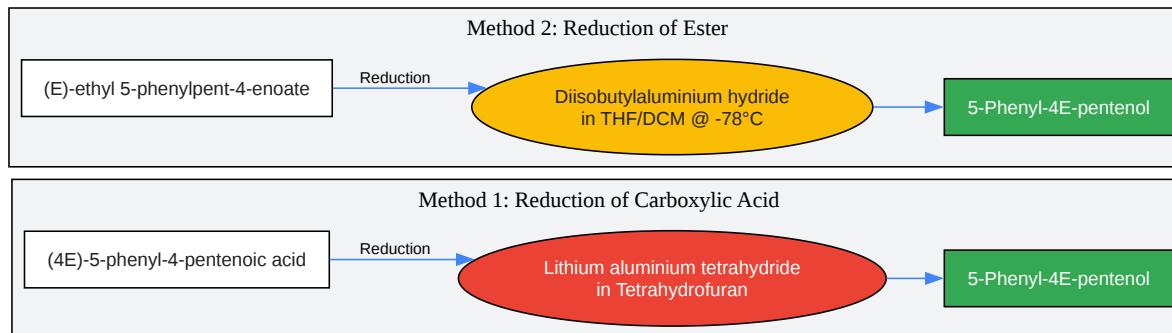
Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

5-Phenyl-4E-pentenol can be quantified using isocratic reverse-phase HPLC with UV detection.[\[3\]](#)[\[4\]](#)

- Sample Preparation: The compound can be rapidly isolated using solid-phase extraction.[\[3\]](#)[\[4\]](#)
- Method: Isocratic reversed-phase high-performance liquid chromatography.[\[3\]](#)[\[4\]](#)
- Detection: UV detection.[\[3\]](#)[\[4\]](#)
- Application: This method is used as a reference standard for the HPLC analysis of peroxidase assays.[\[1\]](#)

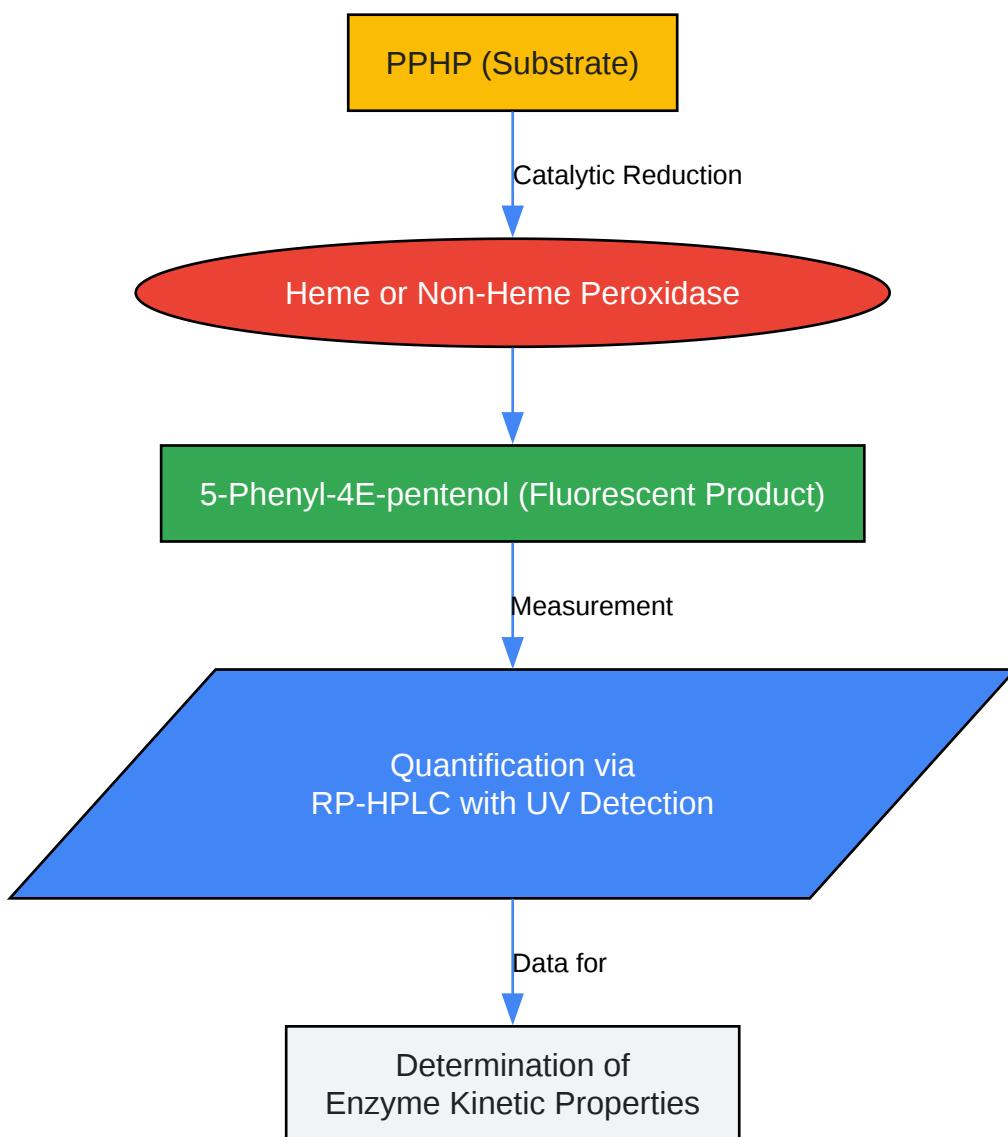
Visualizations

The following diagrams illustrate key experimental workflows and logical relationships involving **5-Phenyl-4E-pentenol**.



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Caption: Synthesis workflows for **5-Phenyl-4E-pentenol**.



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Caption: Application of **5-Phenyl-4E-pentenol** in peroxidase assays.

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